Acid Yellow 61 as a pH Indicator: Application Notes and Protocols

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Compound of Interest

Compound Name: *Acid yellow 61*

Cat. No.: *B15622547*

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Introduction

Acid Yellow 61, a single azo class dye, is primarily utilized in the textile and leather industries for its vibrant yellow coloring properties.[1] While its function as a dye is well-documented, its potential application as a pH indicator in chemical reactions is an area of interest for researchers. This document provides a summary of the known properties of **Acid Yellow 61** and outlines a detailed protocol to characterize its efficacy as a pH indicator. Azo dyes, in general, are known to exhibit color changes in response to varying pH levels due to alterations in electron delocalization within their chromophores.

It is important to note that while preliminary observations of **Acid Yellow 61**'s color in acidic and basic solutions exist, specific quantitative data such as its pKa value and a precise pH transition range are not readily available in published literature. The protocols outlined below provide a comprehensive methodology for researchers to determine these properties.

Physicochemical Properties of **Acid Yellow 61**

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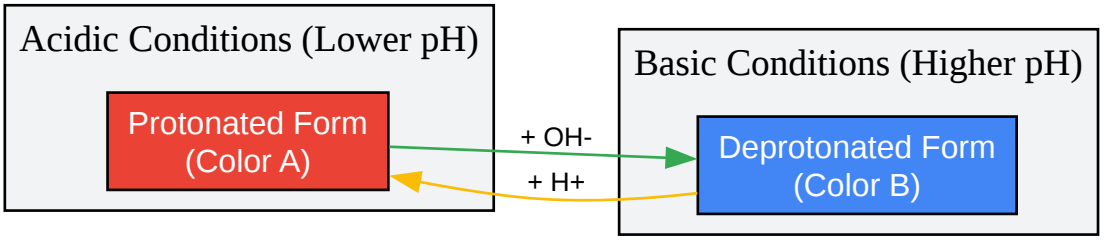
A summary of the known quantitative data for **Acid Yellow 61** is presented in the table below for easy reference.

Property	Value	Reference
CI Name	Acid Yellow 61	[1]
CAS Number	12217-38-8	[1]
Molecular Formula	C24H20Cl2N5NaO6S2	[1]
Molecular Weight	632.47 g/mol	[1]
Appearance	Yellow powder	[2][3]
Solubility in Water	35 g/L at 90 °C	[1][2]
Color in Aqueous Solution	Greenish-yellow	[2][4]
Color in HCl (acidic)	Tender yellow	[2][4]
Color in NaOH (basic)	Tender yellow, slightly cloudy	[2][4]

Principle of Azo Dyes as pH Indicators

Azo dyes, characterized by the presence of a nitrogen-nitrogen double bond (-N=N-), can function as pH indicators due to changes in their molecular structure with varying hydrogen ion concentrations. The lone pair of electrons on the nitrogen atoms can be protonated or deprotonated, which alters the extent of the conjugated system within the molecule. This change in electron delocalization affects the wavelength of light absorbed by the dye, resulting in a visible color change.



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Caption: General mechanism of an azo dye pH indicator.

Experimental Protocol: Characterization of **Acid Yellow 61** as a pH Indicator

This protocol provides a methodology to determine the pH-indicating properties of **Acid Yellow 61**, including its transition range and approximate pKa value.

Materials and Reagents

- **Acid Yellow 61** powder
- Distilled or deionized water
- A series of buffer solutions with pH values ranging from 1 to 14 (e.g., citrate, phosphate, borate buffers)
- Hydrochloric acid (HCl), 0.1 M
- Sodium hydroxide (NaOH), 0.1 M
- Spectrophotometer
- pH meter
- Volumetric flasks
- Pipettes
- Cuvettes

Preparation of Stock Solution

- Accurately weigh 100 mg of **Acid Yellow 61** powder.
- Dissolve the powder in 100 mL of distilled water in a volumetric flask to prepare a 1 mg/mL stock solution.
- Gently warm the solution if necessary to ensure complete dissolution.[1][2]

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Determination of pH Transition Range

- Prepare a series of test tubes or a 96-well plate.
- In each tube/well, place 2 mL of a buffer solution of a specific pH. The pH of the buffers should cover the full range from 1 to 14 at intervals of 1 pH unit.
- Add a small, consistent volume (e.g., 50 µL) of the **Acid Yellow 61** stock solution to each buffer solution.
- Gently mix the solutions.
- Visually observe and record the color of each solution against a white background.
- The pH range over which the color change occurs is the transition range of the indicator.

Spectrophotometric Analysis

- For each solution prepared in section 4.3, measure the absorbance spectrum using a spectrophotometer over the visible range (approximately 400-700 nm).
- Identify the wavelength of maximum absorbance (λmax) for the acidic and basic forms of the indicator.
- Plot absorbance at the λmax of the basic form versus pH. The midpoint of the steep part of the resulting curve will give an approximation of the pKa of the indicator.

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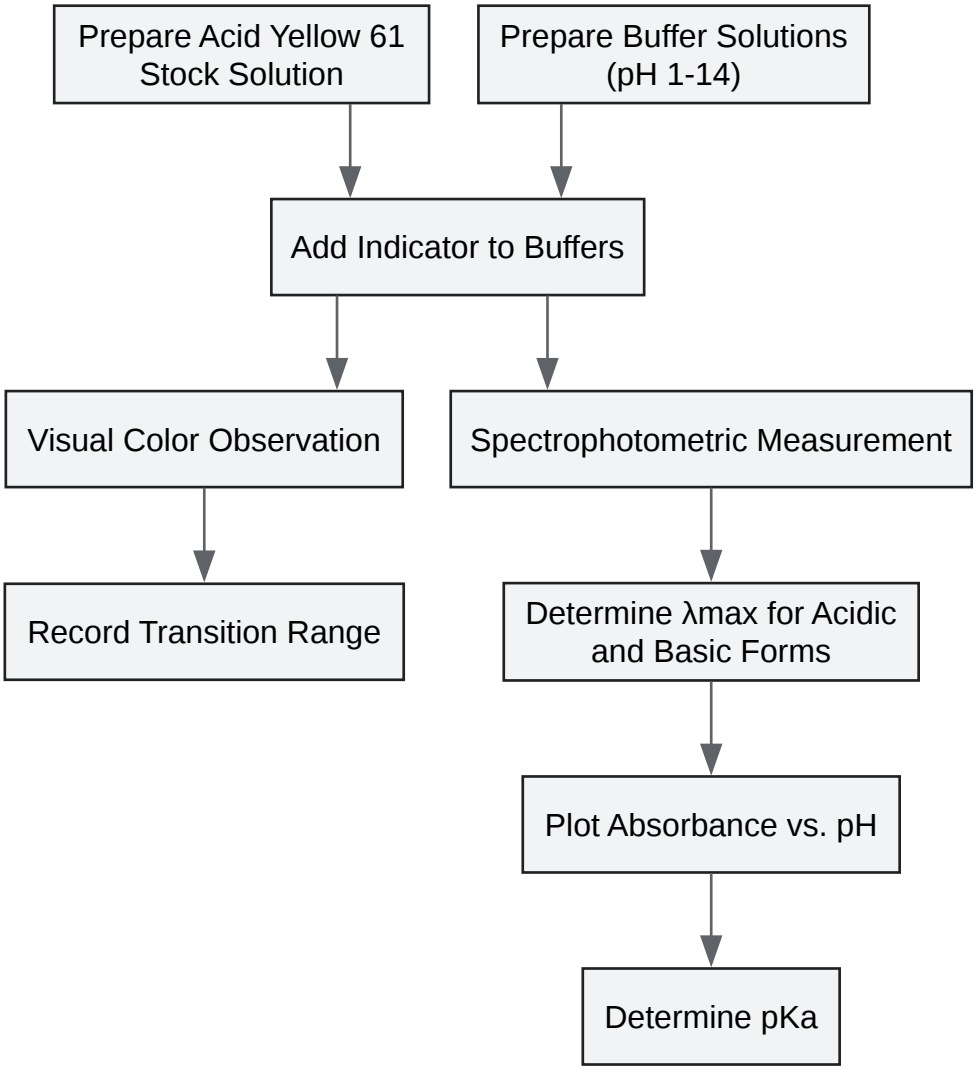

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Caption: Experimental workflow for pH indicator characterization.

Application in Titrations

Once the pH transition range of **Acid Yellow 61** is determined, its suitability for different types of acid-base titrations can be assessed.

Protocol for Acid-Base Titration

- Prepare the analyte solution (acid or base of unknown concentration).
- Add 2-3 drops of the **Acid Yellow 61** indicator solution.

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- Titrate with a standardized solution of a base or acid, respectively.
- Record the volume of titrant required to reach the endpoint, as indicated by the color change of the indicator.
- The selection of **Acid Yellow 61** as an indicator would be appropriate if its pH transition range coincides with the pH at the equivalence point of the titration.

Data Presentation

All quantitative data from the characterization experiments should be recorded in a structured format for clear analysis.

Table 1: Visual Color of **Acid Yellow 61** in Different pH Buffers

pH	Observed Color
1	
2	
...	
14	

Table 2: Absorbance Data for pKa Determination

pH	Absorbance at λmax (basic form)
...	
...	

Conclusion

While **Acid Yellow 61** is an established dye, its properties as a pH indicator are not well-defined in existing literature. The protocols provided here offer a systematic approach for researchers to characterize its pH-dependent color changes, determine its transition range and pKa, and evaluate its potential for use in various chemical reactions and analytical procedures,

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including titrations. The successful characterization of **Acid Yellow 61** as a pH indicator could expand the toolkit of available indicators for scientific research and development.

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- To cite this document: BenchChem. [Acid Yellow 61 as a pH Indicator: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15622547/docs#acid-yellow-61-as-a-ph-indicator-application-notes-and-protocols]

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